

Comprehensive Safety and Handling Guide for Seletalisib

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Seletalisib*

Cat. No.: *B610767*

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Seletalisib**. The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound, minimizing risk and ensuring a secure laboratory environment.

Hazard Identification and Classification

Seletalisib is classified with the following hazards.^[1]

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Seletalisib** to prevent exposure.^[1]

Equipment	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects against splashes and dust, preventing serious eye irritation. ^[1]
Hand Protection	Protective gloves	Prevents skin contact and irritation. ^[1]
Body Protection	Impervious clothing	Provides a barrier against skin exposure. ^[1]
Respiratory Protection	Suitable respirator	Required when engineering controls are insufficient to prevent inhalation of dust or aerosols. ^[1]

Accessible safety showers and eye wash stations must be available in the immediate work area.^{[1][2]}

Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for maintaining the integrity of **Seletalisib** and the safety of laboratory personnel.

Safe Handling:

- Avoid all contact with eyes and skin.^[1]
- Do not inhale dust, fumes, gas, mist, vapors, or spray.^[1]
- Work in a well-ventilated area, preferably with appropriate exhaust ventilation.^[1]
- Do not eat, drink, or smoke in areas where **Seletalisib** is handled.^[1]
- Wash hands thoroughly after handling the compound.^[1]

Storage Conditions:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated place.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Emergency Situation	Procedural Steps
If on Skin	1. Wash the affected area with plenty of soap and water.[1]2. Remove contaminated clothing and wash it before reuse.[1]3. Seek medical attention.
If in Eyes	1. Rinse cautiously with water for several minutes.[1]2. Remove contact lenses, if present and easy to do. Continue rinsing.[1]3. Immediately call a physician.[1]
If Inhaled	1. Move the person to fresh air.[1]2. Keep them at rest in a position comfortable for breathing.[1]3. If breathing is difficult, provide respiratory support.[1]
If Swallowed	1. Rinse the mouth with water.[1]2. Do NOT induce vomiting.[1]3. Call a physician immediately.[1]
Accidental Release/Spill	1. Evacuate personnel to a safe area.[1]2. Wear full personal protective equipment.[1]3. Prevent further leakage or spillage if safe to do so.[1]4. Absorb the spill with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[1]5. Decontaminate surfaces and equipment by scrubbing with alcohol.[1]6. Dispose of contaminated material in accordance with local regulations.[1]

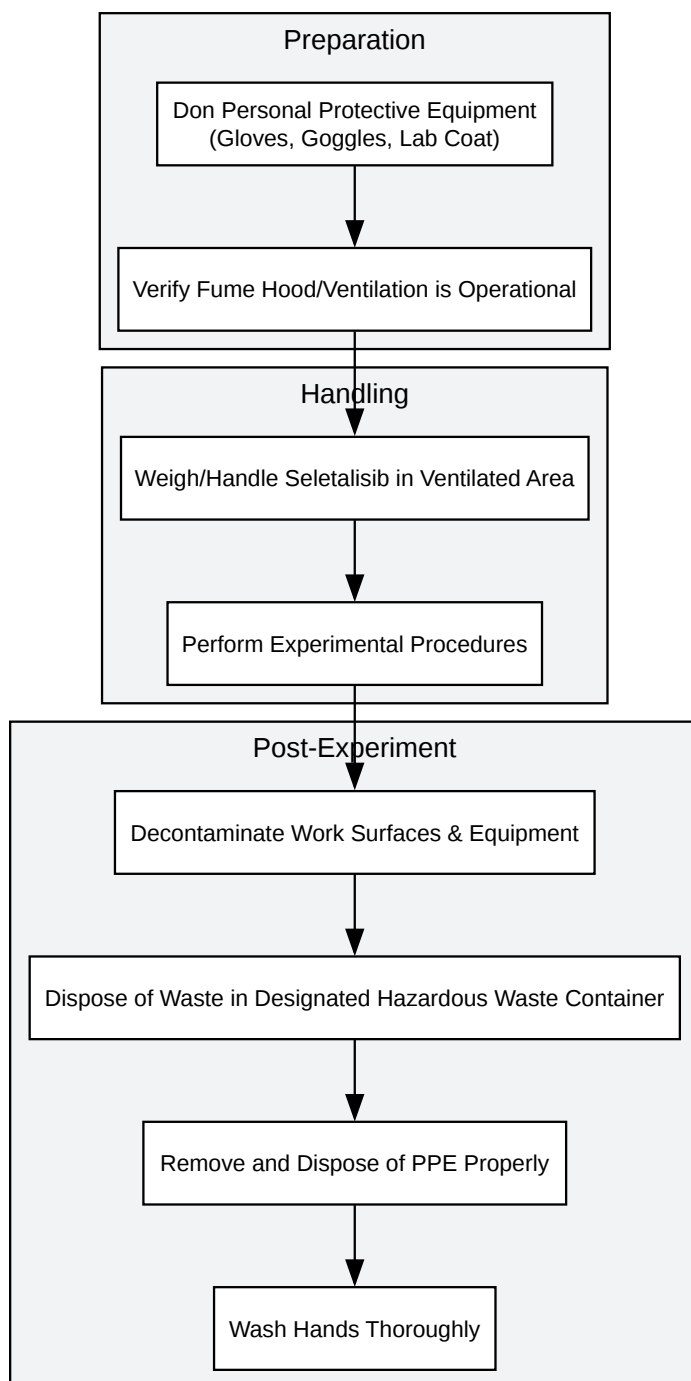
Disposal Plan

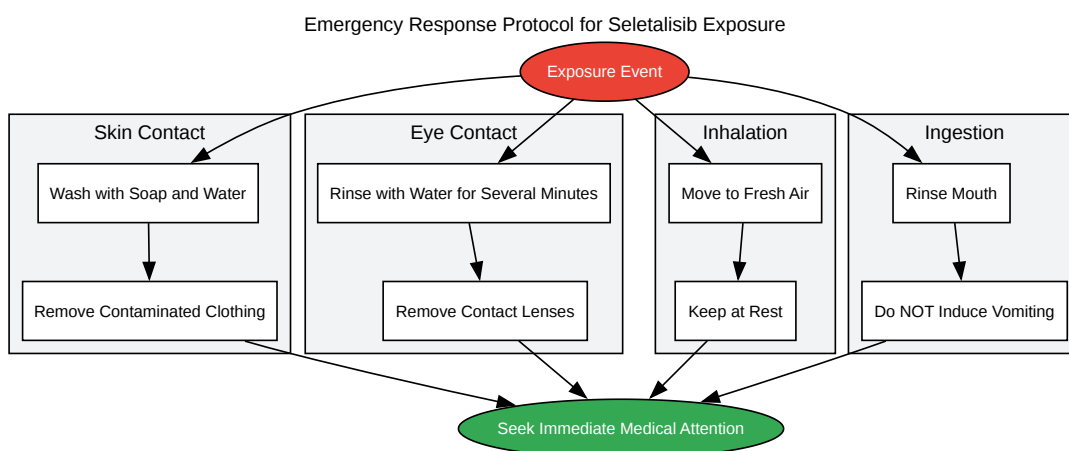
All waste materials containing **Seletalisib** must be disposed of in accordance with all applicable federal, state, and local environmental regulations.[2] Contact a licensed professional waste disposal service to ensure proper disposal.

Experimental Workflow and Safety Procedures

The following diagrams illustrate the standard workflow for handling **Seletalisib** and the logical steps for emergency response.

Standard Handling Workflow for Seletalisib





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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for Seletalisib]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b610767#personal-protective-equipment-for-handling-seletalisib\]](https://www.benchchem.com/product/b610767#personal-protective-equipment-for-handling-seletalisib)

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